

# Application Notes and Protocols: Preparation of Mayosperse 60 Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mayosperse 60

Cat. No.: B3258882

[Get Quote](#)

## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **Mayosperse 60**, a cationic polymeric biocide and dispersing agent. The information is intended for use in research and development environments.

## Product Information and Properties

**Mayosperse 60** is a water-soluble cationic polymer with applications as a biocide and algacide in various industrial settings, including water treatment, paper mills, and cooling towers.[1][2][3] It is also utilized as a dispersing and wetting agent in the textile, paint, and coatings industries.[4]

### Quantitative Data Summary

| Property                | Value                                | References      |
|-------------------------|--------------------------------------|-----------------|
| CAS Number              | 31075-24-8                           | [1][4][5][6][7] |
| Appearance              | Colorless to Amber Liquid            | [2][4]          |
| Solubility              | Highly soluble in water              | [4]             |
| pH (10% water solution) | 5.0 - 7.0                            | [2]             |
| Molecular Formula       | C30H72N6O3X2.6Cl<br>(representative) | [1][3][5][8]    |
| Molecular Weight        | 777.656 g/mol (representative)       | [5][8]          |

## Safety Precautions

**Mayosperse 60** should be handled with care as it may cause irritation to the skin and eyes.[4] When preparing solutions, it is crucial to work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhaling any mists or vapors that may be generated.[5]

## Experimental Protocol: Preparation of a 10% (w/v) Stock Solution

This protocol outlines the steps to prepare a 10% (weight/volume) stock solution of **Mayosperse 60** in an aqueous solvent. This concentration is a common starting point for further dilutions in experimental assays.

Materials:

- **Mayosperse 60**
- High-purity sterile water (e.g., deionized, distilled, or Milli-Q)
- Sterile volumetric flask (appropriate size)
- Sterile graduated cylinder or pipette

- Analytical balance
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper or boat
- Appropriate sterile storage container

Procedure:

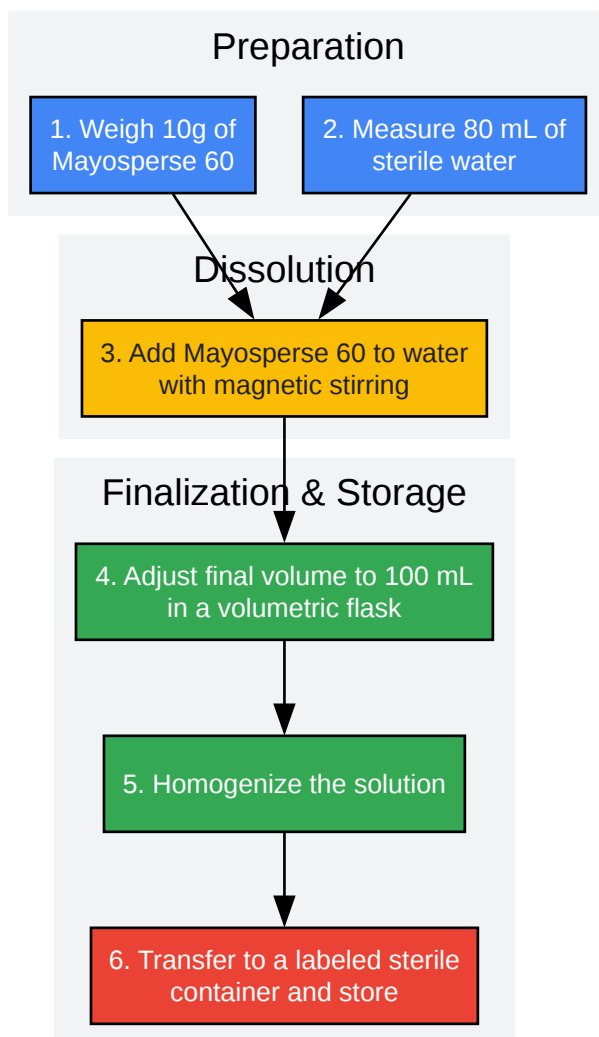
- Determine the required volume: Decide on the final volume of the 10% stock solution needed for your experiments. For this protocol, we will prepare 100 mL.
- Calculate the mass of **Mayospense 60**: To prepare a 10% (w/v) solution, 10 g of **Mayospense 60** is required for every 100 mL of solvent.
- Weigh **Mayospense 60**:
  - Place a clean, dry weighing boat on the analytical balance and tare the balance.
  - Carefully weigh out 10.0 g of **Mayospense 60**.
- Dissolve **Mayospense 60**:
  - Add approximately 80 mL of high-purity sterile water to a sterile beaker containing a magnetic stir bar.
  - Place the beaker on a magnetic stirrer and begin stirring at a moderate speed.
  - Slowly add the weighed **Mayospense 60** to the vortex of the stirring water.
  - Continue stirring until the **Mayospense 60** is completely dissolved. Given its high water solubility, this should occur readily.[\[4\]](#)
- Adjust the final volume:
  - Once fully dissolved, carefully transfer the solution to a 100 mL volumetric flask.

- Rinse the beaker with a small amount of sterile water and add the rinsing to the volumetric flask to ensure the complete transfer of the solute.
- Add sterile water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize and store:
  - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
  - Transfer the final stock solution to a clearly labeled, sterile storage container.
  - Store the solution according to the manufacturer's recommendations, typically at room temperature unless otherwise specified.

## Visualizations

Experimental Workflow for Stock Solution Preparation

## Workflow for 10% (w/v) Mayospense 60 Stock Solution Preparation



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 31075-24-8, Mayospense 60 | lookchem [lookchem.com]
- 2. Mayospense | Biocides and Algicides Manufacturer | YANCUI [yancuichem.com]

- 3. chembk.com [chembk.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Page loading... [guidechem.com]
- 6. Mayosperse 60 | 31075-24-8 | Benchchem [benchchem.com]
- 7. Mayosperse 60 CAS#: 31075-24-8 [m.chemicalbook.com]
- 8. watertech.bocsci.com [watertech.bocsci.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Mayosperse 60 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3258882#how-to-prepare-a-stock-solution-of-mayosperse-60]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)